

Safeguarding Your Research: A Comprehensive Guide to Handling Ceramide 4

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Compound of Interest

Compound Name: Ceramide 4

Cat. No.: B014453

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides essential, immediate safety and logistical information for the handling of **Ceramide 4** (also known as N-butyroyl-D-erythro-sphingosine), including operational and disposal plans. Our goal is to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

While **Ceramide 4** is not always explicitly classified as a hazardous substance, related ceramide compounds may be considered skin and eye irritants.^[1] Therefore, it is prudent to handle **Ceramide 4** as a potentially hazardous chemical, adhering to standard laboratory safety protocols.

Essential Safety Information

A summary of key safety and handling information for **Ceramide 4** is provided in the table below. This information has been compiled from various safety data sheets for ceramides and related compounds.

Parameter	Information	Source
Chemical Name	N-butyroyl-D-erythro-sphingosine	[1][2]
Synonyms	C4 Ceramide, Cer(d18:1/4:0)	[2]
CAS Number	74713-58-9	[1][2]
Appearance	Solid	[1]
Potential Hazards	May cause skin and eye irritation. May cause respiratory irritation if inhaled as dust.	[3]
Storage	Store in a tightly sealed container in a cool, dry place. Recommended storage at -20°C.	[1]

Personal Protective Equipment (PPE)

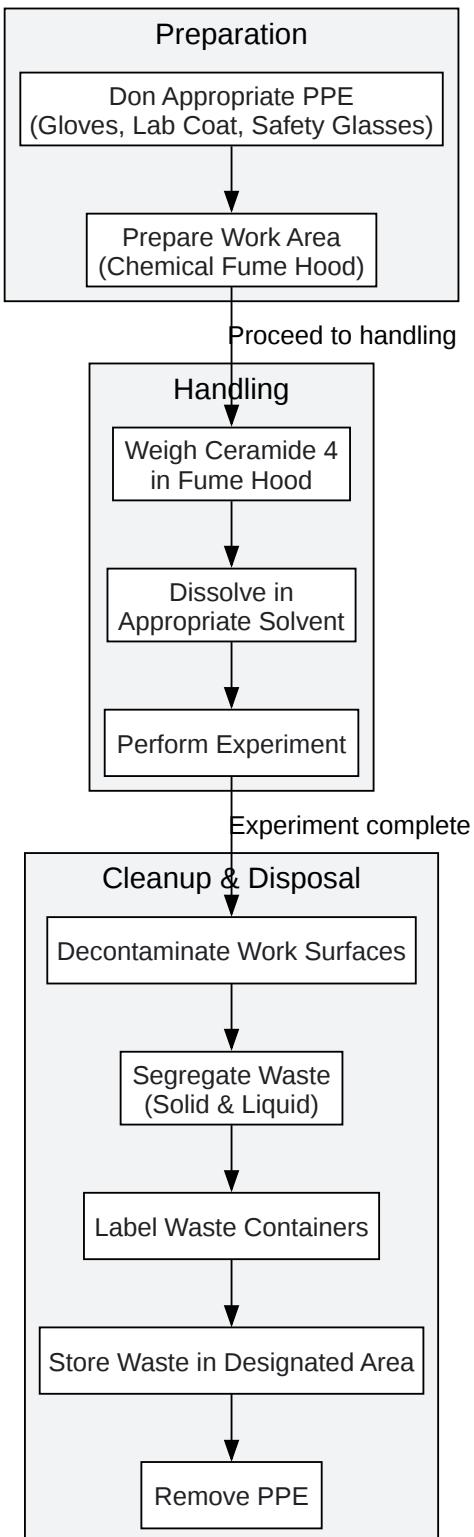
When handling **Ceramide 4**, the following personal protective equipment should be worn to minimize exposure and ensure personal safety:

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[4]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required. Gloves must be inspected before use and disposed of properly after handling the material.
- Body Protection: A standard laboratory coat is mandatory. For larger quantities or when there is a risk of significant spillage, impervious clothing may be necessary.[4]
- Respiratory Protection: If handling the solid form and there is a potential for dust generation, a NIOSH-approved respirator should be used.[4] All handling of the solid powder outside of a sealed container should ideally be performed in a chemical fume hood to avoid inhalation.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational protocol is crucial for the safe handling of **Ceramide 4**. The following workflow provides a step-by-step guide from preparation to cleanup.

Workflow for Safe Handling of Ceramide 4



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A diagram illustrating the procedural workflow for the safe handling of **Ceramide 4**.

Disposal Plan

Proper disposal of **Ceramide 4** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Solid Waste: Collect unused **Ceramide 4** powder and any contaminated consumables (e.g., weigh boats, pipette tips) in a designated, clearly labeled hazardous waste container.[1]
 - Liquid Waste: Solutions containing **Ceramide 4** should be collected in a separate, sealed, and clearly labeled hazardous waste container.[1] Do not mix with other waste streams unless compatibility is confirmed.
- Labeling and Storage: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**Ceramide 4**" or "N-butyroyl-D-erythro-sphingosine".[1] Store waste containers in a designated, secure satellite accumulation area away from general laboratory traffic.[1]
- Disposal Procedure: Arrange for the collection of hazardous waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.[1]
- Important Note: Do not dispose of **Ceramide 4** down the drain.[1]

Emergency Procedures

In the event of an accidental exposure or spill, follow these procedures immediately:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.

- Skin Contact: Remove contaminated clothing and wash the affected skin area with soap and water. If skin irritation occurs, seek medical advice.
- Inhalation: If dust is inhaled, move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory symptoms persist.
- Spill: For a small spill of solid material, carefully sweep it up to avoid creating dust and place it in a sealed container for disposal. For liquid spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. Ensure the area is well-ventilated during cleanup. For large spills, evacuate the area and contact your institution's EHS department.

By adhering to these safety protocols, researchers can confidently handle **Ceramide 4** while minimizing risks to themselves and the environment.

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